

Gemifloxacin's Effect on Anaerobic Pathogens: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Gemifloxacin
CAS No.:	175463-14-6; 210353-53-0; 210353-55-2; 210353-56-3
Cat. No.:	B15561575

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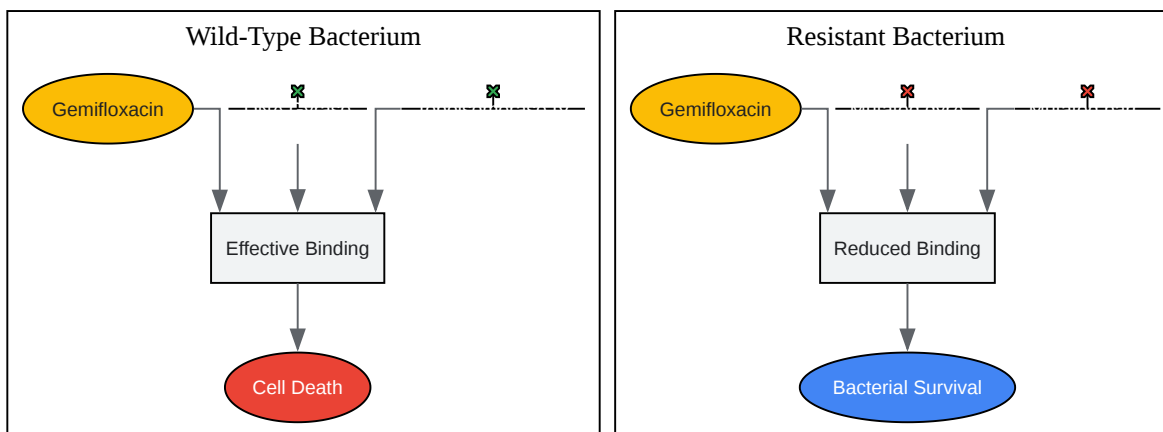
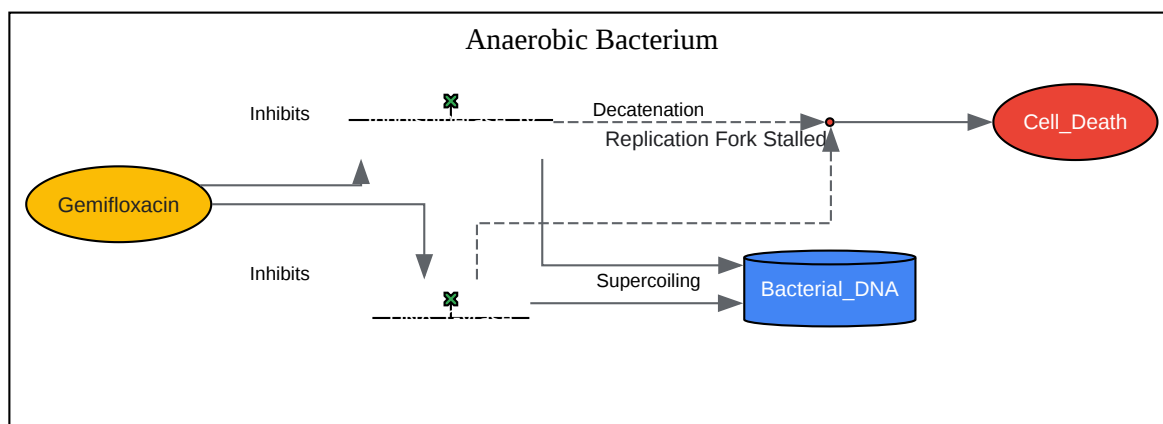
Executive Summary

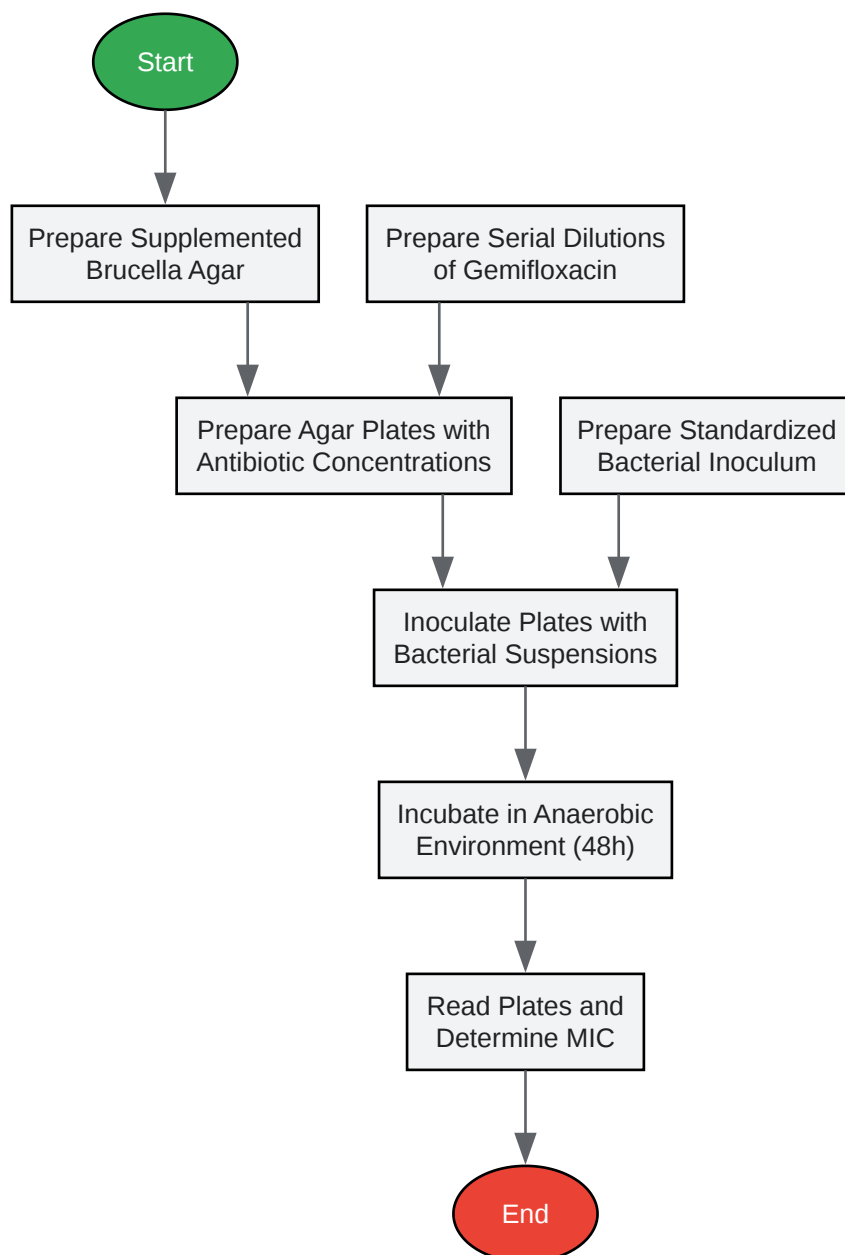
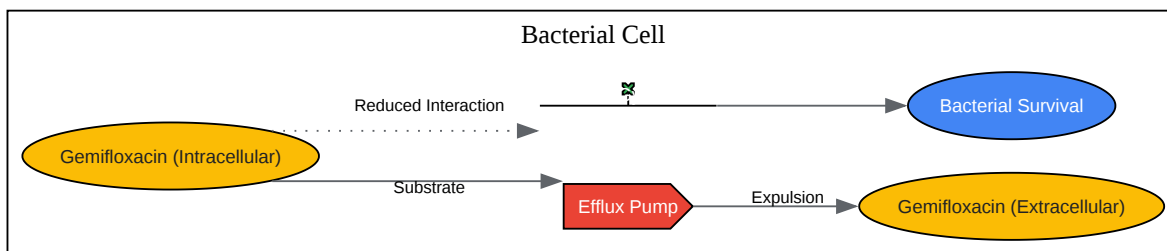
Gemifloxacin, a fluoroquinolone antibiotic, exhibits a broad spectrum of activity that extends to a variety of anaerobic pathogens. This document provides a comprehensive technical overview of the available data on **gemifloxacin**'s interaction with these microorganisms. Key areas covered include its mechanism of action, in vitro susceptibility of clinically relevant anaerobic bacteria, established and putative resistance mechanisms, and a detailed description of the standard experimental protocols for susceptibility testing. While in vitro data suggests potential clinical utility in mixed infections involving anaerobes, a notable gap exists in dedicated clinical trial data for infections caused exclusively by anaerobic pathogens.

Mechanism of Action

Gemifloxacin, like other fluoroquinolones, exerts its bactericidal effect by inhibiting essential bacterial enzymes involved in DNA replication: DNA gyrase and topoisomerase IV.[1] In Gram-negative bacteria, DNA gyrase is the primary target, while topoisomerase IV is the main target

in Gram-positive bacteria. **Gemifloxacin**'s dual-targeting mechanism is a key attribute. By binding to the enzyme-DNA complex, **gemifloxacin** stabilizes a transient double-strand break in the bacterial DNA, leading to the cessation of DNA replication and ultimately, cell death.





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References

- 1. Comparative efficacy of gemifloxacin in experimental models of pyelonephritis and wound infection - PubMed [pubmed.ncbi.nlm.nih.gov]
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